

In-depth Technical Guide on the Biological Activity of N-Methoxyanhydrovobasinediol

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Compound of Interest

Compound Name: *N-Methoxyanhydrovobasinediol*

Cat. No.: B15589659

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following guide is based on currently available public information. Detailed experimental data on **N-Methoxyanhydrovobasinediol** is limited in publicly accessible scientific literature. This document provides a comprehensive overview based on existing knowledge and contextual information from related compounds.

Introduction

N-Methoxyanhydrovobasinediol is a naturally occurring indole alkaloid that has been isolated from plants of the Apocynaceae family, notably *Gelsemium elegans*.^{[1][2]} This family of plants is known for producing a wide array of bioactive alkaloids with diverse and potent pharmacological activities.^[3] As a member of the monoterpenoid indole alkaloid class, **N-Methoxyanhydrovobasinediol** is of significant interest to the scientific community for its potential therapeutic applications, particularly in the fields of oncology and immunology.^[2] Preliminary investigations suggest that its mode of action involves the modulation of key biochemical pathways through interactions with specific cellular receptors and enzymes.^[2] Researchers are exploring its potential as a lead compound for the development of novel therapeutic agents for treating various diseases, including cancer and inflammatory disorders.^[2]

Physicochemical Properties

A summary of the known physicochemical properties of **N-Methoxyanhydrovobasinediol** is presented in the table below. This information is crucial for its handling, formulation, and in the design of experimental protocols.

| Property | Value | Source |
|-------------------|---------------------------------------------------------------|--------|
| Molecular Formula | C ₂₁ H ₂₆ N ₂ O ₂ | [2] |
| Molecular Weight | 338.4 g/mol | [2] |
| CAS Number | 125180-42-9 | [2] |
| Class | Indole Alkaloid | [2] |
| Natural Source | Gelsemium elegans | [1] |

Biological Activity

While specific quantitative data for **N-Methoxyanhydrovobasinediol** is not extensively documented in publicly available literature, its purported anti-inflammatory and anticancer activities are consistent with the known biological profile of other alkaloids isolated from *Gelsemium elegans* and the broader Apocynaceae family.

Anticancer Activity

Several alkaloids from *Gelsemium elegans* have demonstrated cytotoxic effects against various cancer cell lines. For instance, other alkaloids from this plant have been evaluated for their cytotoxic activity against tumor cell lines. This suggests a potential area of investigation for **N-Methoxyanhydrovobasinediol**. The general mechanism for related compounds often involves the induction of apoptosis and inhibition of cell proliferation.

Anti-inflammatory Activity

Indole alkaloids from the Apocynaceae family are known to possess anti-inflammatory properties.[3][4] The mechanisms often involve the inhibition of pro-inflammatory mediators. While direct evidence for **N-Methoxyanhydrovobasinediol** is pending, its structural similarity to other bioactive alkaloids suggests it may act on similar inflammatory pathways.

Quantitative Data Summary

Currently, there is no publicly available quantitative data (e.g., IC_{50} , EC_{50} values) detailing the biological activity of **N-Methoxyanhydrovobasinediol**. Further research is required to quantify its potency and efficacy in various experimental models.

Experimental Protocols

Detailed experimental protocols for the biological evaluation of **N-Methoxyanhydrovobasinediol** are not yet published. However, based on the investigation of other indole alkaloids with similar purported activities, the following methodologies would be appropriate for its characterization.

In Vitro Cytotoxicity Assays

A standard protocol to assess the potential anticancer activity of **N-Methoxyanhydrovobasinediol** would involve cytotoxicity assays against a panel of human cancer cell lines.

- **Cell Lines:** A diverse panel of cancer cell lines (e.g., A549 - lung, MCF-7 - breast, HeLa - cervical, HepG2 - liver) and a non-cancerous control cell line (e.g., HEK293) should be used.
- **Methodology:** The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) or SRB (Sulphorhodamine B) assay is commonly used.
 - Cells are seeded in 96-well plates and allowed to adhere overnight.
 - Cells are then treated with serial dilutions of **N-Methoxyanhydrovobasinediol** for a specified period (e.g., 48 or 72 hours).
 - After incubation, the respective assay reagent (MTT or SRB) is added, and the absorbance is measured using a microplate reader.
 - The percentage of cell viability is calculated relative to untreated control cells, and the IC_{50} value (the concentration that inhibits 50% of cell growth) is determined.

In Vitro Anti-inflammatory Assays

To investigate the anti-inflammatory properties, the effect of **N-Methoxyanhydrovobasinediol** on inflammatory responses in macrophage cell lines can be assessed.

- Cell Line: Murine macrophage cell line RAW 264.7 or human THP-1 monocytes differentiated into macrophages.
- Methodology:
 - Cells are pre-treated with various concentrations of **N-Methoxyanhydrovobasinediol** for 1-2 hours.
 - Inflammation is then induced by adding lipopolysaccharide (LPS).
 - After a suitable incubation period (e.g., 24 hours), the cell culture supernatant is collected to measure the levels of pro-inflammatory mediators such as nitric oxide (NO), tumor necrosis factor-alpha (TNF- α), and interleukin-6 (IL-6) using Griess reagent and ELISA kits, respectively.
 - Cell viability should also be assessed to rule out cytotoxic effects.

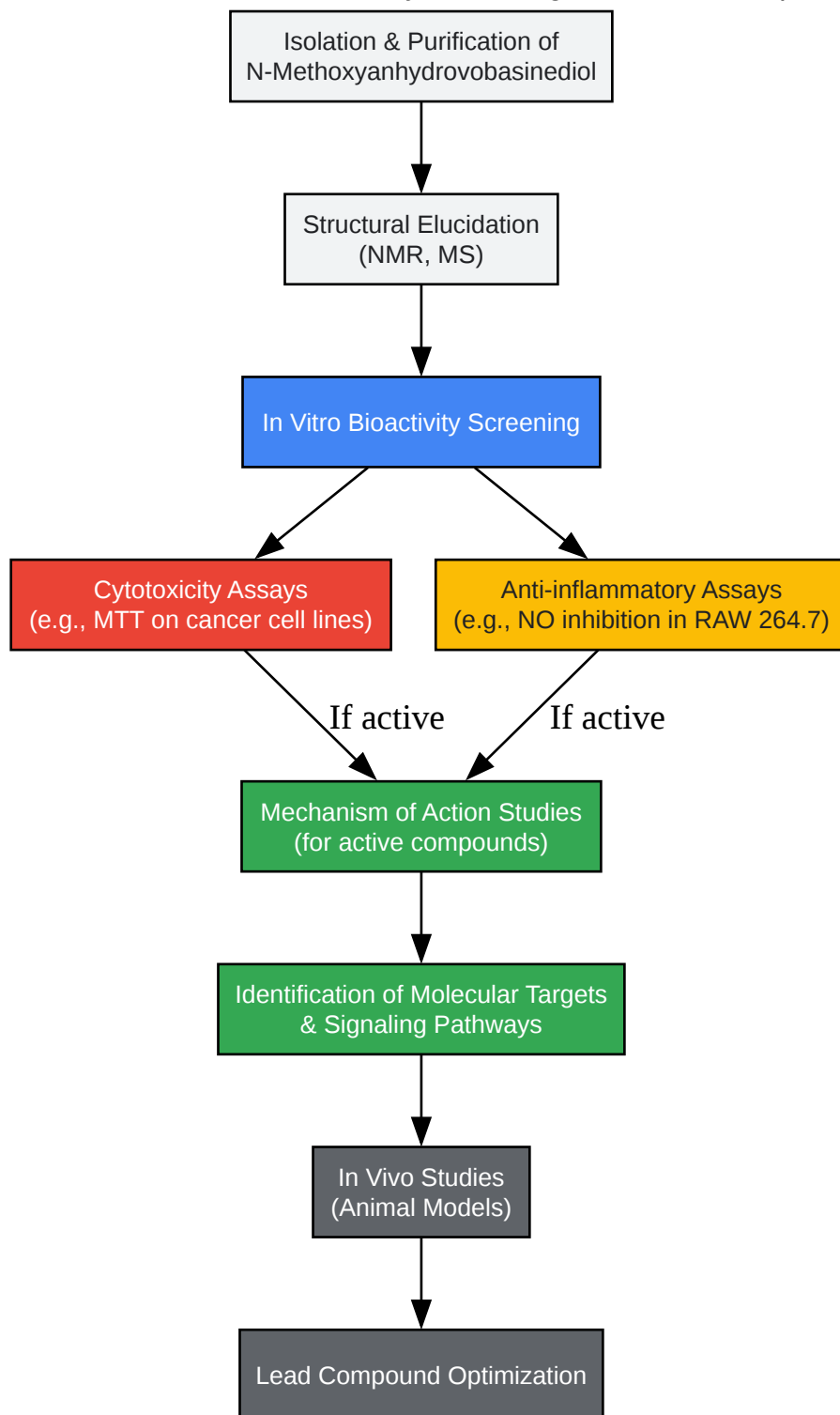
Signaling Pathways and Visualizations

The precise signaling pathways modulated by **N-Methoxyanhydrovobasinediol** have not been elucidated. Based on the activities of related indole alkaloids, potential targets could include pathways involved in apoptosis, cell cycle regulation, and inflammation, such as the NF- κ B and MAPK signaling pathways.

As there is currently no specific information on the signaling pathways or experimental workflows for **N-Methoxyanhydrovobasinediol**, the creation of detailed Graphviz diagrams as requested is not feasible. Further research identifying the molecular targets and mechanisms of action is required before such visualizations can be accurately generated.

Below is a hypothetical workflow for the initial screening of a novel natural compound like **N-Methoxyanhydrovobasinediol**.

General Workflow for Bioactivity Screening of a Novel Compound

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Caption: A generalized workflow for the discovery and initial evaluation of a novel natural product.

Conclusion and Future Directions

N-Methoxyanhydrovobasinediol represents a promising scaffold for drug discovery, stemming from a rich history of bioactive indole alkaloids from the Apocynaceae family. The preliminary indications of its anti-inflammatory and anticancer potential warrant a more in-depth investigation.

Future research should focus on:

- **Comprehensive Bioactivity Screening:** Evaluating the compound against a wide range of cancer cell lines and in various models of inflammation.
- **Quantitative Analysis:** Determining key parameters such as IC_{50} and EC_{50} values to establish its potency.
- **Mechanism of Action Studies:** Identifying the specific molecular targets and signaling pathways through which **N-Methoxyanhydrovobasinediol** exerts its biological effects.
- **In Vivo Efficacy:** Assessing its therapeutic potential in animal models of cancer and inflammatory diseases.

The elucidation of these aspects will be critical in determining the true therapeutic potential of **N-Methoxyanhydrovobasinediol** and its prospects for further development as a clinical candidate.

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